

# Safeguarding Your Laboratory: Proper Disposal of 2-Amino-5-bromobenzamide

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## Compound of Interest

Compound Name: 2-Amino-5-bromobenzamide

Cat. No.: B060110

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For researchers and scientists in the fast-paced world of drug development, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical reagents are critical components of this safety-first approach. This guide provides essential, immediate safety and logistical information for the proper disposal of **2-Amino-5-bromobenzamide**, a halogenated aromatic amide. Adherence to these procedures is vital to protect personnel and prevent environmental contamination.

## Key Safety and Disposal Data

A thorough understanding of the properties of **2-Amino-5-bromobenzamide** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O
Molecular Weight	215.05 g/mol
Melting Point	189-191 °C
Boiling Point	291.2 °C at 760 mmHg
Density	1.698 g/cm <sup>3</sup>

## Hazard Profile

**2-Amino-5-bromobenzamide** is classified as a hazardous substance with the following primary concerns:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

## Procedural Guidance for Disposal

The following step-by-step protocol outlines the approved procedure for the disposal of **2-Amino-5-bromobenzamide**. This process is designed to minimize risk and ensure regulatory compliance.

### 1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including chemical-resistant gloves (nitrile rubber is a suitable option), safety goggles, and a lab coat.

### 2. Waste Segregation:

- **2-Amino-5-bromobenzamide** is a halogenated organic compound. It is imperative to segregate this waste from non-halogenated waste streams.
- Use a designated, clearly labeled, and compatible waste container for halogenated organic solids. The container should be in good condition and have a secure lid.

### 3. Waste Collection:

- Carefully transfer all solid **2-Amino-5-bromobenzamide** waste into the designated halogenated waste container.
- Any disposable lab supplies (e.g., weighing paper, contaminated gloves) that have come into direct contact with the compound should also be placed in this container.

- Rinse any contaminated glassware with a suitable solvent (e.g., acetone) within a chemical fume hood. Collect the rinsate as hazardous waste in a separate, designated container for halogenated liquid waste.

#### 4. Labeling:

- The waste container must be labeled with "Hazardous Waste" and the full chemical name: **"2-Amino-5-bromobenzamide"**.
- Ensure the label is clearly visible and legible.

#### 5. Storage:

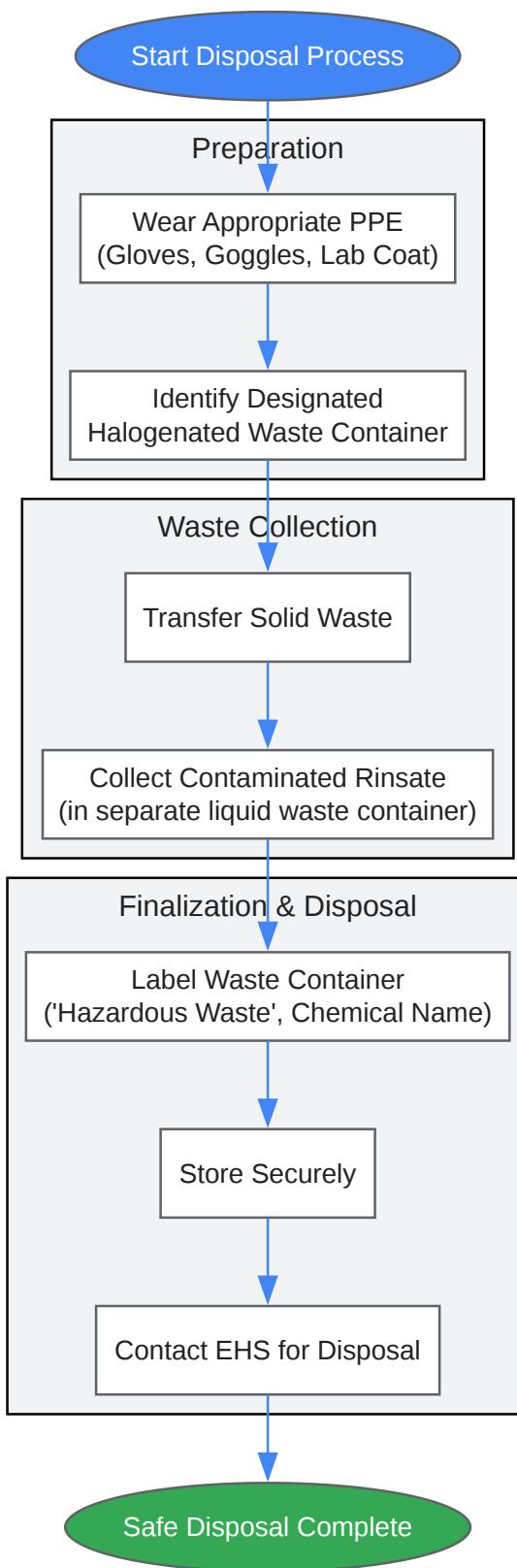
- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

#### 6. Disposal Arrangement:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.
- Follow all institutional and local regulations for hazardous waste disposal.

## Disposal Workflow

The following diagram illustrates the logical flow of the disposal procedure for **2-Amino-5-bromobenzamide**.



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Caption: Disposal workflow for **2-Amino-5-bromobenzamide**.

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